

# ACY-775 stability and storage conditions

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## Compound of Interest

Compound Name: ACY-775

Cat. No.: B15586464

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## ACY-775 Technical Support Center

This technical support center provides essential information for researchers, scientists, and drug development professionals working with **ACY-775**. Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed protocols to ensure the stability and proper handling of **ACY-775** in your experiments.

## Stability and Storage

Proper storage and handling are critical for maintaining the integrity and activity of **ACY-775**.

Storage Conditions for **ACY-775** Powder and Stock Solutions

Form	Storage Temperature	Duration	Source(s)
Solid Powder	-20°C	3 years	[1]
-20°C	12 months	[2]	
4°C	6 months	[2]	
Stock Solution in Solvent	-80°C	2 years	[3]
-80°C	1 year	[1]	
-80°C	6 months	[2]	
-20°C	1 year	[3]	
-20°C	1 month	[1]	
-20°C	6 months	[2]	

#### General Handling Recommendations:

- Upon receipt, store the solid powder at -20°C for long-term stability.[1][2]
- Prepare stock solutions and aliquot them to avoid repeated freeze-thaw cycles, which can lead to product inactivation.[1][3]
- For optimal results, mixed solutions for in vivo experiments should be used immediately.[1]
- The product is shipped under ambient temperature and is stable for several weeks during ordinary shipping and time spent in Customs.[4]

## Solubility

**ACY-775** is soluble in DMSO but not in water.[4] For aqueous-based experimental systems, co-solvents are necessary.

#### Solubility of **ACY-775** in Various Solvents

Solvent	Concentration	Remarks	Source(s)
DMSO	≥ 66 mg/mL (199.78 mM)	Use fresh, non-moisture-absorbing DMSO for best results.	[1]
DMSO	10 mM	[2]	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (7.57 mM)	Clear solution.	[3]
10% DMSO, 90% (20% SBE-β-CD in Saline)	≥ 2.5 mg/mL (7.57 mM)	Clear solution.	[3]
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (7.57 mM)	Clear solution.	[3]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation or phase separation during solution preparation.	Incomplete dissolution.	Gently heat and/or sonicate the solution to aid dissolution. [3] Ensure all components are fully dissolved before adding the next solvent in a multi-solvent system.
Inconsistent experimental results.	Degradation of ACY-775 due to improper storage or handling.	Aliquot stock solutions to minimize freeze-thaw cycles. [1][3] Store the compound and its solutions at the recommended temperatures. Prepare fresh working solutions for each experiment.
Inaccurate concentration of the working solution.	Ensure the solid compound is fully dissolved in the stock solution before making further dilutions. Use fresh, high-quality solvents. Recalibrate instruments used for measuring the compound.	
Reduced or no activity of the compound.	The compound may have degraded.	Verify storage conditions and handling procedures. Use a fresh vial of ACY-775 to prepare a new stock solution.
The compound is not soluble in the experimental media.	Confirm that the final concentration of ACY-775 in the assay medium is below its solubility limit. If necessary, adjust the solvent system. For cell-based assays, ensure the final DMSO concentration is not toxic to the cells (typically <0.5%).	

Variability in in vivo experiments.

Poor bioavailability due to limited solubility.

At higher concentrations (e.g., 50 mg/kg), ACY-775 may need to be administered as a suspension.<sup>[5]</sup> Be aware that this can lead to increased individual variability in drug exposure.<sup>[5]</sup>

## Frequently Asked Questions (FAQs)

Q1: How should I store **ACY-775** upon arrival? A1: Upon arrival, the solid powder of **ACY-775** should be stored at -20°C for long-term stability, where it can be kept for up to 3 years.<sup>[1]</sup> For shorter periods, it can be stored at 4°C for up to 6 months.<sup>[2]</sup>

Q2: What is the best solvent for preparing a stock solution of **ACY-775**? A2: DMSO is the recommended solvent for preparing stock solutions of **ACY-775**, with a solubility of at least 66 mg/mL.<sup>[1]</sup> It is important to use fresh, anhydrous DMSO as moisture can reduce solubility.<sup>[1]</sup>

Q3: How can I avoid degradation of my **ACY-775** stock solution? A3: To prevent degradation, it is highly recommended to aliquot your stock solution into single-use volumes and store them at -80°C for up to 2 years or -20°C for up to 1 year.<sup>[3]</sup> This practice minimizes the number of freeze-thaw cycles, which can inactivate the compound.<sup>[3]</sup>

Q4: Can I dissolve **ACY-775** directly in aqueous buffers or cell culture media? A4: No, **ACY-775** is not soluble in water.<sup>[4]</sup> You must first prepare a concentrated stock solution in DMSO and then dilute it into your aqueous buffer or media. Ensure the final concentration of DMSO is compatible with your experimental system.

Q5: What should I do if I observe precipitation when preparing my working solution? A5: If you observe precipitation, you can try gentle heating and/or sonication to help dissolve the compound.<sup>[3]</sup> It is also crucial to add and mix solvents sequentially when preparing formulations with multiple components.<sup>[1][3]</sup>

## Experimental Protocols & Visualizations

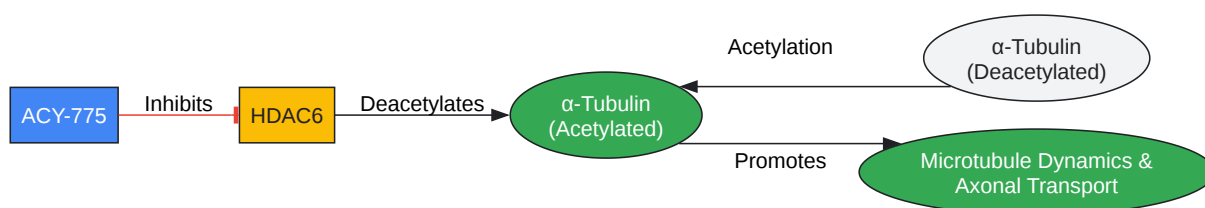
Protocol for In Vivo Formulation

This protocol describes the preparation of a 1 mL working solution of **ACY-775** for in vivo experiments.

- Prepare a stock solution of **ACY-775** in DMSO (e.g., 66 mg/mL).[1]
- To 400  $\mu$ L of PEG300, add 50  $\mu$ L of the clarified DMSO stock solution and mix until the solution is clear.[1]
- Add 50  $\mu$ L of Tween-80 to the mixture and mix thoroughly until it is clear.[1]
- Add 500  $\mu$ L of ddH<sub>2</sub>O to adjust the final volume to 1 mL.[1]
- This mixed solution should be used immediately for the best results.[1]

#### **ACY-775** Mechanism of Action: HDAC6 Inhibition

**ACY-775** is a potent and selective inhibitor of Histone Deacetylase 6 (HDAC6).[1][2][4] HDAC6 is a cytoplasmic enzyme that primarily deacetylates  $\alpha$ -tubulin, a key component of microtubules. Inhibition of HDAC6 by **ACY-775** leads to an increase in acetylated  $\alpha$ -tubulin, which affects microtubule stability and axonal transport.[3][6]

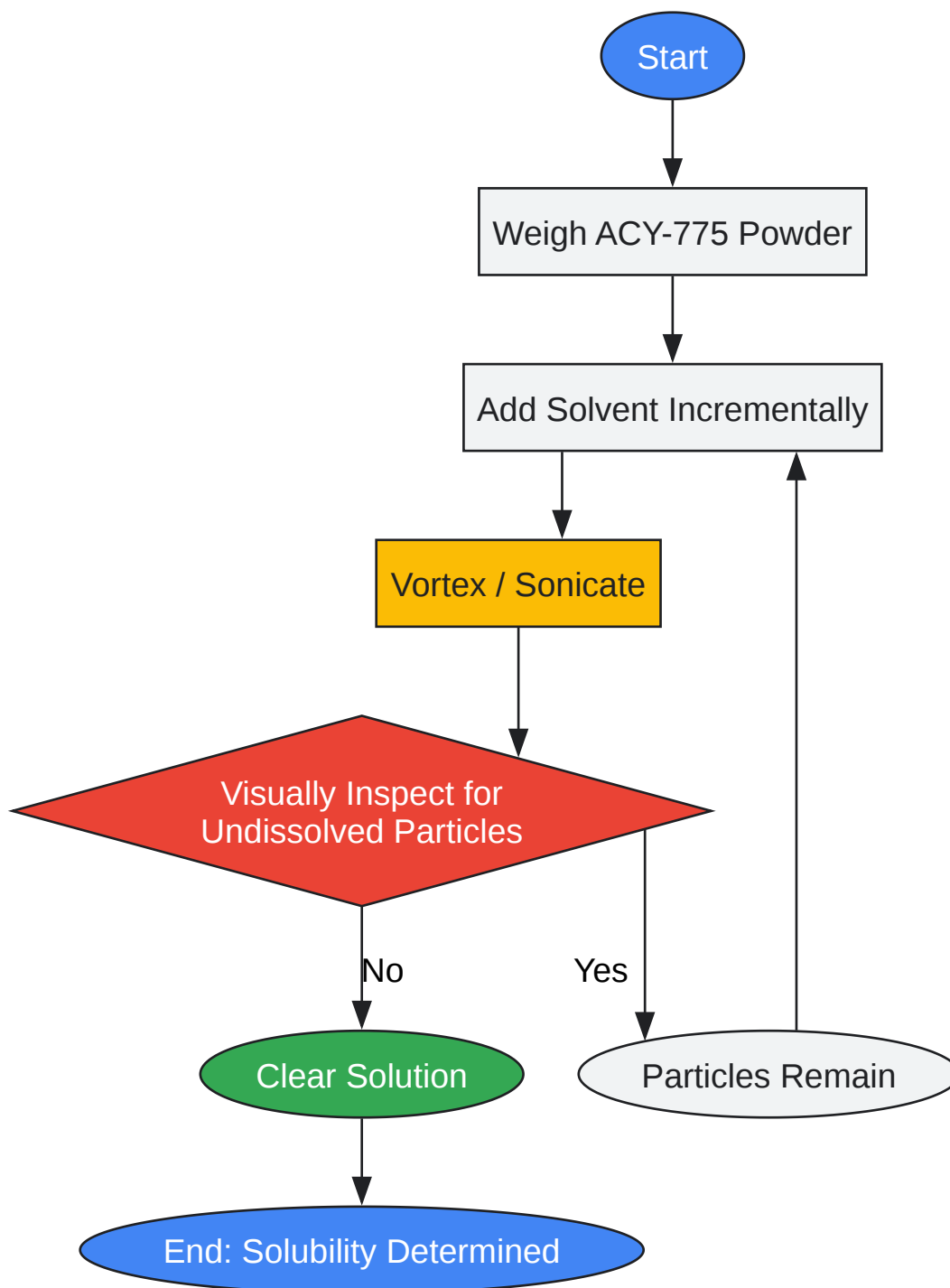


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Caption: **ACY-775** inhibits HDAC6, leading to increased  $\alpha$ -tubulin acetylation and promoting microtubule stability.

Experimental Workflow: Assessing Solubility

The following diagram outlines a general workflow for determining the solubility of **ACY-775** in a given solvent system.



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Caption: A stepwise workflow for determining the solubility of **ACY-775**.

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